

Istradefylline-d3,13C: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Istradefylline-d3,13C

Cat. No.: B15552991

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Istradefylline-d3,13C**, a stable isotope-labeled internal standard for the quantification of Istradefylline. Istradefylline is a selective adenosine A2A receptor antagonist used as an adjunctive treatment for Parkinson's disease.^[1]^[2]^[3] This document outlines its chemical properties, mechanism of action, and provides protocols for its use in experimental settings.

Core Data and Specifications

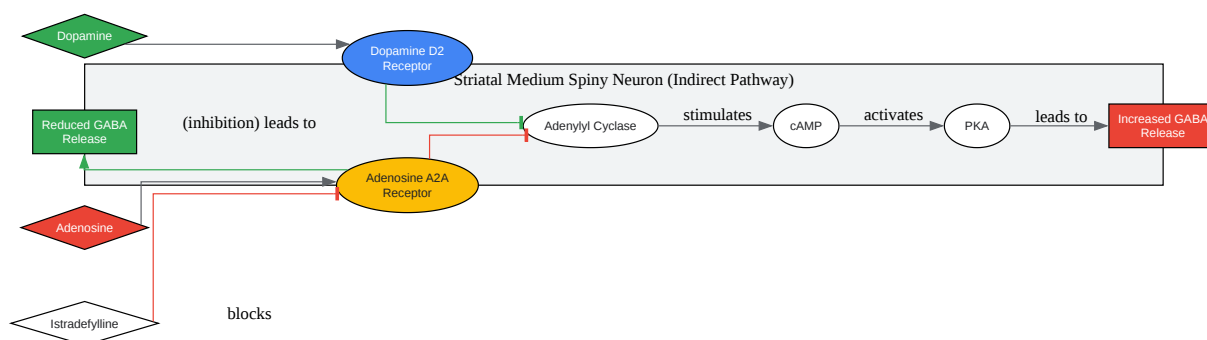
Istradefylline-d3,13C is intended for use as an internal standard in analytical methods such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS) for the quantification of Istradefylline.^[4]^[5]^[6]

Property	Specification	Source
Formal Name	(E)-8-(3,4-dimethoxystyryl)-1,3-diethyl-7-(methyl-13C-d3)-3,7-dihydro-1H-purine-2,6-dione	[4]
Synonyms	Nourianz-13C d3; KW-6002-13Cd3	[7]
Molecular Formula	C19[13C]H21D3N4O4	[4][7][8]
Molecular Weight	388.43 - 388.5 g/mol	[4][7][8]
Purity	>95% (HPLC)	[7]
Isotopic Enrichment	>95%	[7]
Appearance	Pale Yellow Solid	[8]
Solubility	Soluble in DMSO and Methanol	[4]
Storage Conditions	-20°C	[7]

Mechanism of Action and Signaling Pathway

Istradefylline is a selective antagonist of the adenosine A2A receptor.[1][3] In Parkinson's disease, the degeneration of dopaminergic neurons in the substantia nigra leads to motor symptoms.[9] Adenosine A2A receptors are highly expressed in the basal ganglia, a brain region critical for motor control.[1][9] These receptors are co-localized with dopamine D2 receptors on striatal medium spiny neurons of the indirect pathway.[1][10]

Under normal physiological conditions, adenosine acts as an inhibitory neuromodulator, counteracting the effects of dopamine.[9] By blocking the adenosine A2A receptor, istradefylline indirectly enhances dopaminergic neurotransmission.[9] This blockade reduces the overactivity of the indirect pathway, which is thought to contribute to the motor symptoms of Parkinson's disease.[2][10] This mechanism helps to improve motor function and reduce the "off" episodes experienced by patients on levodopa therapy.[3][9]



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Caption: Istradefylline signaling pathway.

Experimental Protocols

Quantification of Istradefylline in Plasma using LC-MS/MS

This protocol provides a general workflow for the quantification of istradefylline in plasma samples using **Istradefylline-d3,13C** as an internal standard.

1. Sample Preparation:

- To 100 μL of plasma, add 10 μL of **Istradefylline-d3,13C** internal standard solution (concentration to be optimized based on expected analyte levels).
- Add 300 μL of a protein precipitation solvent (e.g., acetonitrile or methanol).
- Vortex for 1 minute to precipitate proteins.

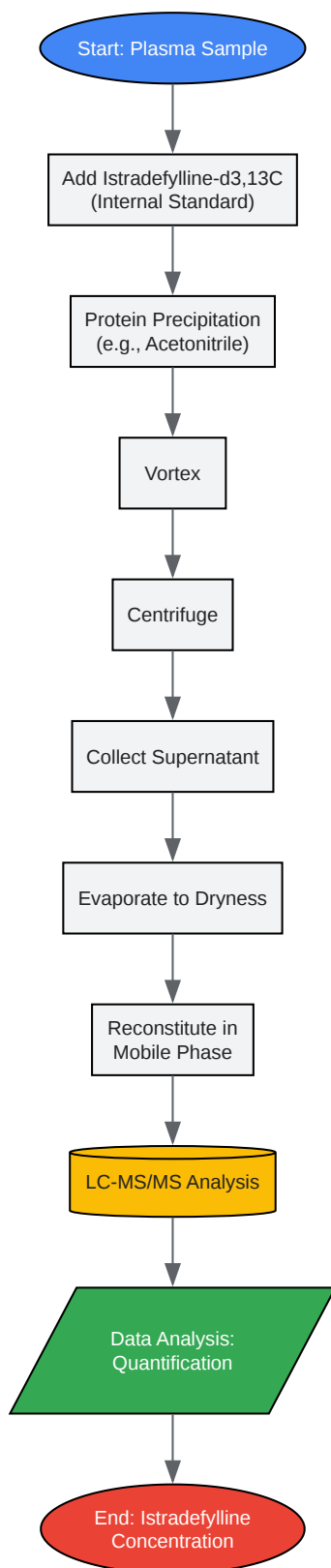
- Centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.

2. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Use a suitable C18 column.
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Flow Rate: 0.5 mL/min.
 - Injection Volume: 5 µL.
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Monitor the appropriate precursor-to-product ion transitions for both Istradefylline and **Istradefylline-d3,13C**.

3. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of Istradefylline to **Istradefylline-d3,13C** against the concentration of the calibration standards.
- Determine the concentration of Istradefylline in the plasma samples from the calibration curve.



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Caption: LC-MS/MS experimental workflow.

Conclusion

Istradefylline-d3,13C is an essential tool for researchers and drug development professionals working with Istradefylline. Its use as an internal standard ensures accurate and precise quantification in complex biological matrices. Understanding its chemical properties and the mechanism of action of its unlabeled counterpart is crucial for the design and interpretation of preclinical and clinical studies.

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- To cite this document: BenchChem. [Istradefylline-d3,13C: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15552991#istradefylline-d3-13c-certificate-of-analysis]

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